

# A Comprehensive Technical Guide to the Safe Handling of 2-Fluoroisonicotinonitrile

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## Compound of Interest

Compound Name: 2-Fluoroisonicotinonitrile

Cat. No.: B1313781

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **2-Fluoroisonicotinonitrile** (CAS No. 3939-14-8). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on clear data presentation and practical safety protocols.

## Chemical Identification and Properties

**2-Fluoroisonicotinonitrile**, also known as 4-Cyano-2-fluoropyridine, is a fluorinated heterocyclic building block used in chemical synthesis.<sup>[1][2]</sup> Its fundamental properties are summarized below.

Table 1: Physical and Chemical Properties of **2-Fluoroisonicotinonitrile**

| Property          | Value   | Reference(s) |
|-------------------|---|--------------|
| CAS Number        | 3939-14-8                                     | [1][3][4]    |
| Molecular Formula | C <sub>6</sub> H <sub>3</sub> FN <sub>2</sub> | [3][4][5]    |
| Molecular Weight  | 122.10 g/mol                                  | [4][6]       |
| Appearance        | Solid, White to Almost white powder to lump   | [1][6]       |
| Melting Point     | 29 - 36 °C                                    | [1][6][7]    |
| Flash Point       | 76 - 82.2 °C (168.8 - 180.0 °F)               | [1][7][8]    |

| Water Solubility | Insoluble [7][9] |

## Hazard Identification and Classification

**2-Fluoroisonicotinonitrile** is classified as a hazardous substance.[9] The primary hazards are related to its acute toxicity upon ingestion, skin contact, or inhalation, and its potential to cause severe skin and eye irritation.[1][6][10] The signal word associated with this chemical can be either "Warning" or "Danger" depending on the supplier and concentration.[1][6][10]

Table 2: GHS Hazard Classification for **2-Fluoroisonicotinonitrile**

| Hazard Class                  | Category       | Hazard Statement   | Reference(s) |
|-------------------------------|----------------|--|--------------|
| Acute Toxicity, Oral          | Category 3 / 4 | H301/H302: Toxic if swallowed / Harmful if swallowed                 | [1][6][10]   |
| Acute Toxicity, Dermal        | Category 3 / 4 | H311/H312: Toxic in contact with skin / Harmful in contact with skin | [1][6][10]   |
| Acute Toxicity, Inhalation    | Category 3 / 4 | H331/H332: Toxic if inhaled / Harmful if inhaled                     | [1][6][10]   |
| Skin Corrosion/Irritation     | Category 2     | H315: Causes skin irritation   | [1][6][10]   |
| Serious Eye Damage/Irritation | Category 1 / 2 | H318/H319: Causes serious eye damage / Causes serious eye irritation | [1][6][10]   |

| STOT - Single Exposure | Category 3 | H335: May cause respiratory irritation |[1][11] |

Note on Experimental Protocols: The hazard classifications presented are based on results from standardized toxicological testing. However, detailed experimental methodologies and raw data are not provided in publicly available Safety Data Sheets (SDS). The classifications are typically derived from guidelines set by regulatory bodies.

## Handling Precautions and Personal Protective Equipment (PPE)

Safe handling of **2-Fluoroisonicotinonitrile** requires strict adherence to safety protocols to prevent exposure.

Handling:

- Avoid all contact with skin, eyes, and clothing.[\[10\]](#)[\[12\]](#)
- Do not breathe dust.[\[6\]](#)[\[10\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[10\]](#)[\[12\]](#)
- Use only in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)[\[10\]](#)
- Keep away from heat, sparks, and open flames.[\[8\]](#)[\[11\]](#)
- Handle under an inert atmosphere.[\[8\]](#)

#### Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[8\]](#)[\[12\]](#)[\[13\]](#)
- Store locked up.[\[13\]](#)[\[14\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[8\]](#)[\[15\]](#)

Table 3: Recommended Personal Protective Equipment (PPE)

| Protection Type     | Specification  | Reference(s)                             |
|---------------------|--|--|
| Eye/Face Protection | <b>Chemical safety goggles or face shield (conforming to EN166 or OSHA 29 CFR 1910.133).</b>               | <a href="#">[9]</a> <a href="#">[16]</a> |
| Skin Protection     | Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use. Wear long-sleeved clothing. | <a href="#">[1]</a> <a href="#">[12]</a> |

| Respiratory Protection | For operations generating dust, use a NIOSH-approved N95 dust mask or a particle filter. [\[1\]](#)[\[13\]](#) |

## Emergency Procedures

### First Aid Measures:

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor immediately if the individual feels unwell.[\[6\]](#)[\[10\]](#)[\[13\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. Call a POISON CENTER or doctor.[\[6\]](#)[\[10\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[\[10\]](#)[\[13\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[\[6\]](#)[\[13\]](#)

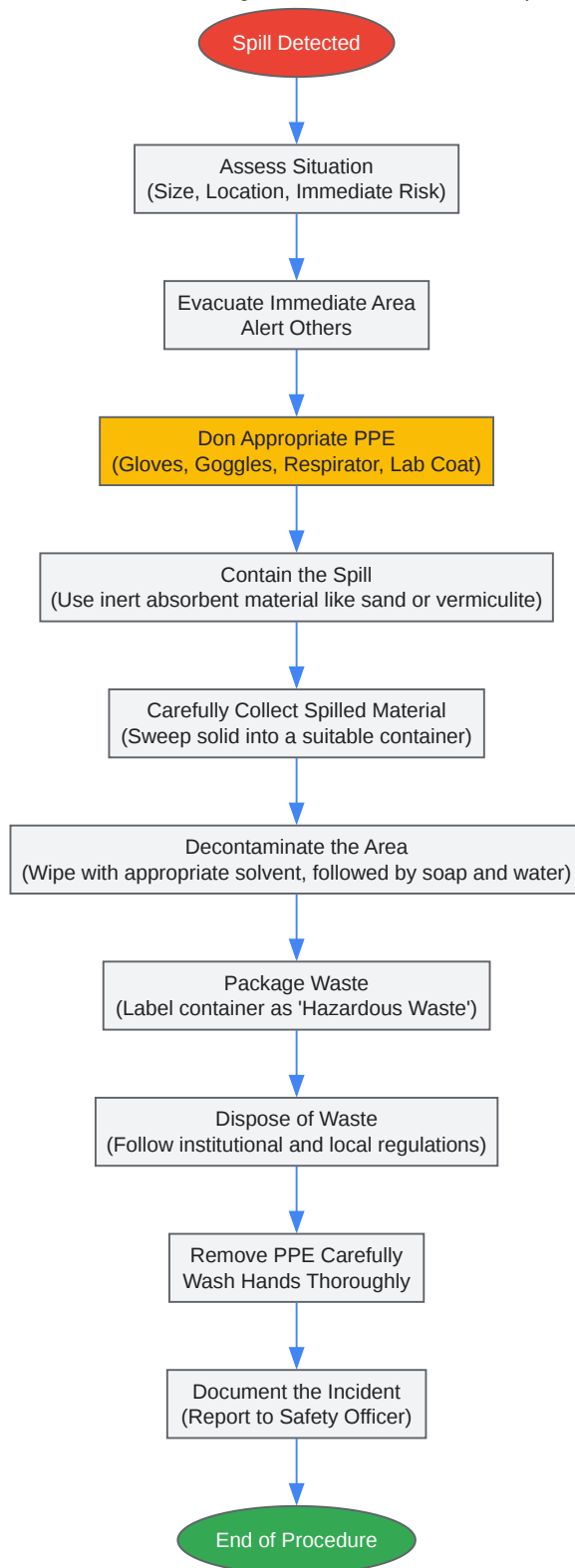
### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, water spray, or carbon dioxide (CO<sub>2</sub>).[\[8\]](#)[\[10\]](#)
- Specific Hazards: The material is combustible.[\[8\]](#) Hazardous combustion products include carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen fluoride.[\[8\]](#)[\[16\]](#) Containers may explode when heated.[\[8\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[8\]](#)[\[16\]](#)

## Accidental Release and Spill Handling Workflow

A systematic approach is crucial when responding to a spill of **2-Fluoroisonicotinonitrile**. The following workflow outlines the key steps from detection to disposal.

## Workflow for Handling 2-Fluoroisonicotinonitrile Spills

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Caption: Emergency response workflow for an accidental spill of **2-Fluoroisonicotinonitrile**.

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